

# Ethephon-d4: A Comprehensive Technical Guide to Material Safety

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## Compound of Interest

Compound Name: *Ethephon-d4*

Cat. No.: *B561827*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data sheet (MSDS) information for **Ethephon-d4**. The information is presented to be of maximal utility to researchers, scientists, and professionals in drug development, with a focus on clear data presentation, inferred experimental protocols, and visual representations of safety procedures and biological mechanisms.

## Core Safety and Physical Data

**Ethephon-d4**, the deuterated analogue of Ethephon, is a plant growth regulator. While specific safety data for the deuterated form is limited, the material safety data sheet for Ethephon provides a strong basis for safe handling and use, as the isotopic labeling is not expected to significantly alter its primary chemical hazards.

## Physicochemical Properties of Ethephon-d4 and Ethephon

The following table summarizes the key physicochemical properties of both **Ethephon-d4** and its non-deuterated counterpart, Ethephon. This allows for a direct comparison and understanding of the substances.

Property	Ethephon-d4	Ethephon	Source(s)
Molecular Formula	C <sub>2</sub> H <sub>2</sub> D <sub>4</sub> ClO <sub>3</sub> P	C <sub>2</sub> H <sub>6</sub> ClO <sub>3</sub> P	[1][2]
Molecular Weight	148.52 g/mol	144.49 g/mol	[1][2][3]
CAS Number	1020719-29-2	16672-87-0	
Appearance	Solid	White solid/crystal	
Melting Point	63.3 °C	70-75 °C	
Boiling Point	Not available	~265 °C (decomposes)	
Solubility	Not explicitly stated, but expected to be similar to Ethephon	Readily soluble in water, methanol, ethanol, isopropanol, acetone, and other polar organic solvents. Slightly soluble in non- polar solvents like benzene and toluene.	
LogP	Not available	-0.22	
Vapor Pressure	Not available	<1 x 10 <sup>-7</sup> mbar at 20°C	
Density	Not available	1.409 g/cm <sup>3</sup>	

## Toxicological Data for Ethephon

The toxicological profile of Ethephon is crucial for assessing the potential hazards of **Ethephon-d4**. Below is a summary of acute toxicity data for Ethephon.

Test	Species	Route	Value	Source(s)
LD50	Rat	Oral	3200 - 4229 mg/kg	
LD50	Mouse	Oral	2850 mg/kg	
LD50	Rabbit	Dermal	1740 - 5730 mg/kg	
LC50	Rat	Inhalation (4h)	> 4.9 mg/L	
LC50 (96h)	Rainbow Trout	Aquatic	170 - 350 mg/L	
LC50 (96h)	Bluegill Sunfish	Aquatic	180 - 300 mg/L	
LD50	Bobwhite Quail	Oral	596 - 1072 mg/kg	

## Experimental Protocols (Inferred)

While specific experimental protocols are not detailed in the MSDS, the reported toxicological data for Ethephon would have been generated following standardized guidelines, most likely from the Organisation for Economic Co-operation and Development (OECD) or the U.S. Environmental Protection Agency (EPA).

- **Acute Oral Toxicity (LD50):** This study would likely have followed OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure), OECD 423 (Acute Oral Toxicity - Acute Toxic Class Method), or OECD 425 (Acute Oral Toxicity: Up-and-Down Procedure). The protocol would involve administering Ethephon to fasted animals (e.g., rats) at various dose levels and observing them for a set period (typically 14 days) for signs of toxicity and mortality.
- **Acute Dermal Toxicity (LD50):** This would have been conducted according to a guideline such as OECD Test Guideline 402 (Acute Dermal Toxicity). A measured dose of Ethephon would be applied to a shaved area of the skin of the test animals (e.g., rabbits) and covered for 24 hours. The animals would then be observed for 14 days.
- **Acute Inhalation Toxicity (LC50):** This study would likely follow OECD Test Guideline 403 (Acute Inhalation Toxicity). The protocol involves exposing animals (e.g., rats) to an aerosol

or vapor of Ethephon for a specified duration (typically 4 hours) and observing them for 14 days.

- Aquatic Toxicity (LC50): For fish, a study following OECD Test Guideline 203 (Fish, Acute Toxicity Test) would be appropriate. This involves exposing fish (e.g., Rainbow Trout, Bluegill Sunfish) to various concentrations of Ethephon in their water for 96 hours and monitoring for mortality.

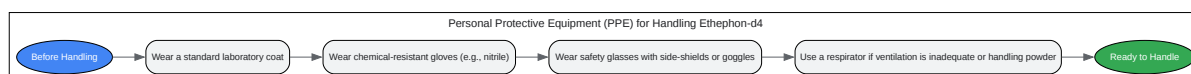
## Signaling Pathways and Mechanism of Action

Ethephon's primary mechanism of action as a plant growth regulator is the release of ethylene gas upon decomposition in tissues with a pH above 4.0. In plants, ethylene is a hormone that influences numerous developmental processes, including fruit ripening, senescence, and leaf abscission.

From a toxicological perspective in animals, Ethephon is a weak to moderate cholinesterase inhibitor. Cholinesterase enzymes are crucial for the proper functioning of the nervous system. Inhibition of these enzymes leads to an accumulation of the neurotransmitter acetylcholine, resulting in overstimulation of nerves. This can manifest as symptoms such as salivation, lacrimation, urination, defecation, and in severe cases, respiratory distress and convulsions. While the direct signaling cascade is complex, the primary toxicological pathway of concern is the disruption of cholinergic signaling.

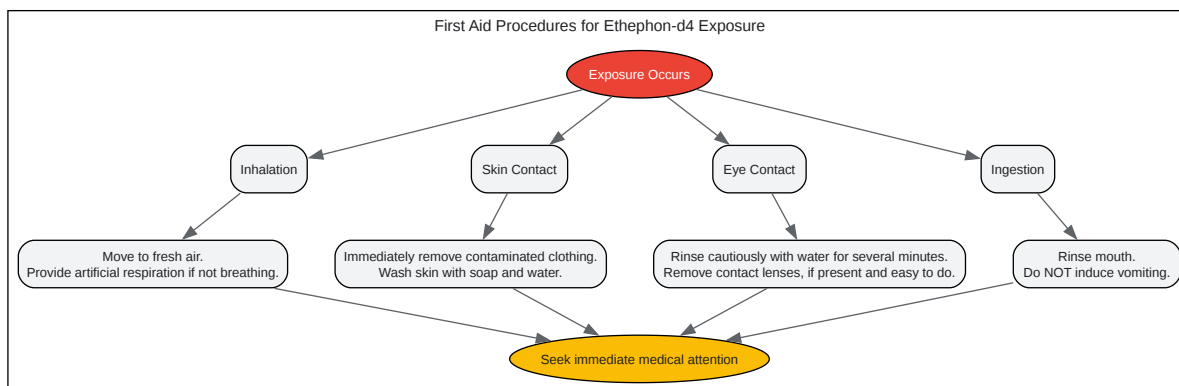
## Visualized Safety and Handling Protocols

To ensure the safe handling and use of **Ethephon-d4** in a laboratory setting, the following workflows and procedures are presented in a visual format using Graphviz.



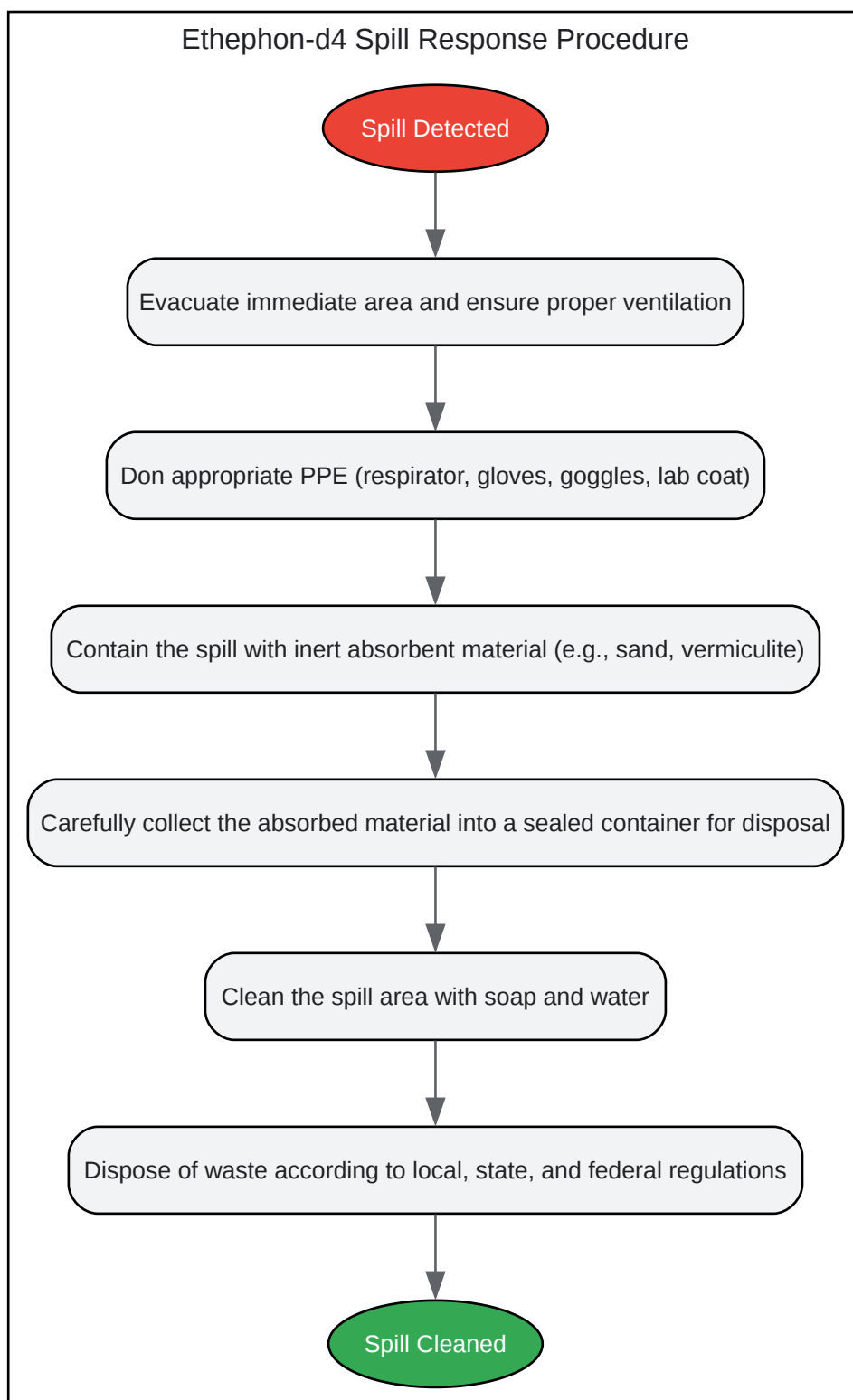
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Personal Protective Equipment Workflow



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### First Aid for **Ethephon-d4** Exposure



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### Spill Response for **Ethephon-d4**

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## References

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- 2. Ethephon-d4 | CAS 1020719-29-2 | LGC Standards [lgcstandards.com]
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